

Safe Disposal of Metergoline-d5: A Procedural Guide

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Compound of Interest

Compound Name: Metergoline-d5

Cat. No.: B15142825

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **Metergoline-d5**, a deuterated analog of Metergoline used in research. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Metergoline-d5, like its parent compound Metergoline, should be handled as a hazardous substance.^[1] Although a specific Safety Data Sheet (SDS) for the deuterated form is not readily available, the hazard profile of Metergoline indicates acute toxicity via oral, dermal, and inhalation routes.^[1] Therefore, appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be worn at all times when handling this compound.^[1]

Disposal Procedure

The disposal of **Metergoline-d5** must be carried out in accordance with all applicable federal, state, and local regulations. The following is a general procedural outline; however, it is imperative to consult your institution's specific hazardous waste management protocols and the compound's Safety Data Sheet (SDS).

Step 1: Waste Identification and Segregation

- **Characterize the Waste:** All waste containing **Metergoline-d5** must be classified as hazardous chemical waste. This includes pure, unused compound, contaminated labware (e.g., vials, pipette tips, gloves), and solutions containing **Metergoline-d5**.
- **Segregate Waste Streams:** Do not mix **Metergoline-d5** waste with other waste streams unless explicitly permitted by your institution's waste management plan. Keep solid and liquid waste in separate, clearly labeled containers.

Step 2: Containerization and Labeling

- **Use Appropriate Containers:** Select waste containers that are chemically compatible with **Metergoline-d5** and any solvents used. Containers must be in good condition and have secure, leak-proof lids.
- **Label Containers Clearly:** All waste containers must be labeled with the words "Hazardous Waste," the full chemical name ("**Metergoline-d5**"), and the specific hazards (e.g., "Acute Toxicity"). Include the accumulation start date and the name of the principal investigator or laboratory contact.

Step 3: Storage of Waste

- **Designated Storage Area:** Store hazardous waste in a designated, well-ventilated, and secure area away from general laboratory traffic.
- **Secondary Containment:** Place waste containers in secondary containment trays to prevent the spread of material in case of a spill.

Step 4: Arrange for Disposal

- **Contact Environmental Health and Safety (EHS):** Notify your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of **Metergoline-d5** down the drain or in the regular trash.
- **Maintain Records:** Keep accurate records of the amount of **Metergoline-d5** waste generated and the date of its disposal.

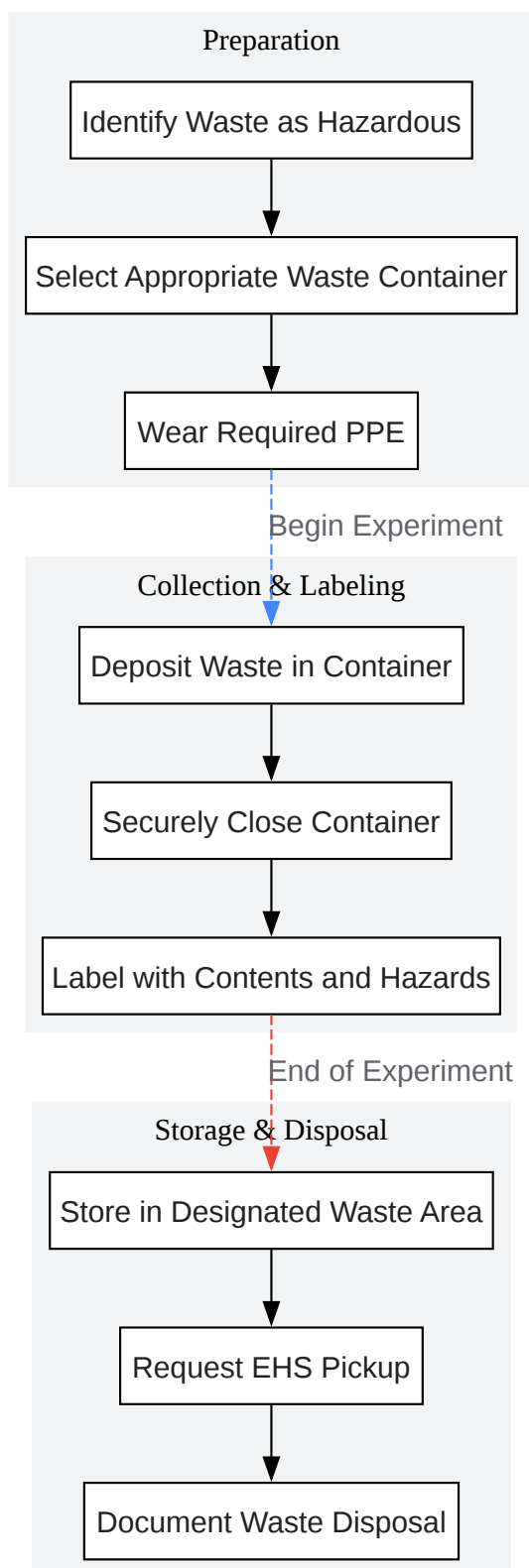
Quantitative Data

The following table summarizes available quantitative data for Metergoline, the non-deuterated parent compound. This information should be considered relevant for the handling and storage of **Metergoline-d5**.

Property	Value	Source
Storage Temperature	2-8°C (Refrigerator)	[2]
Solubility in Ethanol	4 mg/mL	[1]
Solubility in 0.1M HCl	1.4 mg/mL	[1]
Water Solubility	Insoluble	[1]

Experimental Workflow: Chemical Waste Disposal

The following diagram illustrates a generalized workflow for the safe disposal of a chemical substance like **Metergoline-d5** in a laboratory setting.



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Caption: General workflow for hazardous chemical waste disposal.

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References

- 1. Serotonin antagonist | Sigma-Aldrich [sigmaaldrich.cn]
- 2. pharmaffiliates.com [pharmaffiliates.com]
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